

Validating the Repellent Effect of Isojasmone on Different Aphid Species: A Comparative Guide

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the repellent effects of **Isojasmone**, primarily in the form of cis-jasmone, on various aphid species. The information presented is supported by experimental data from peer-reviewed studies, offering insights into its potential as a component in integrated pest management strategies. This document details the experimental methodologies, presents quantitative data for comparison, and visualizes key biological and experimental processes.

Isojasmone: A Plant-Derived Repellent

Isojasmone, and more specifically its isomer cis-jasmone, is a plant volatile that plays a significant role in plant defense. Its release can be induced by herbivory, and it has been shown to act as a semiochemical that repels aphids.[1] Furthermore, cis-jasmone can prime plants, inducing the production and release of a blend of other volatile organic compounds (VOCs) that enhance their defense against these pests.[2][3] This dual action of direct repellency and induced plant defense makes **Isojasmone** a compelling subject for research and development in crop protection.

Comparative Repellency Across Aphid Species

The repellent effect of cis-jasmone has been documented across a range of economically important aphid species. Laboratory and field studies have consistently demonstrated its ability to deter aphid settling and feeding.



Olfactometer Bioassay Data

Olfactometer bioassays are a standard method to test the behavioral response of insects to volatile compounds. In these experiments, aphids are introduced into an arena with different air streams, some carrying the test compound and others a control. The time spent in and the number of entries into the different arms of the olfactometer are recorded to determine attraction or repellency.



Aphid Species	Experimental Setup	Key Findings	Reference
Nasonovia ribis-nigri (Lettuce aphid)	Four-arm olfactometer	Significantly repellent. Mean number of observations in treated arm: 2.0 ± 0.58 vs. 4.3 ± 0.58 in each control arm. Mean time spent in treated arm: 0.5 ± 0.16 min vs. 2.1 ± 0.36 min in each control arm (P < 0.05).	[1]
Sitobion avenae (Grain aphid)	Olfactometer bioassay	cis-Jasmone was repellent to alatae (winged) forms of the grain aphid.	[4]
Myzus persicae (Green peach aphid)	Olfactometer bioassay	Volatiles from cis- jasmone treated Arabidopsis thaliana plants repelled the generalist aphid M. persicae. In contrast, volatiles from untreated plants were attractive.	[5][6]
Aphis gossypii (Cotton aphid)	Four-arm olfactometer	Volatiles from untreated cotton plants were attractive (P<0.05), whereas volatiles from cisjasmone-treated plants were significantly repellent (P<0.05).	[7][8]



Field and Settlement Assay Data

Beyond behavioral assays, the application of cis-jasmone has been shown to reduce aphid populations and settling on plants in more complex environments.

Aphid Species	Experimental Setup	Key Findings	Reference
Cereal Aphids (predominantly Metopolophium dirhodum)	Field trials on winter wheat	Aphid numbers were consistently lower on plots sprayed with cisjasmone. At the population peak, the mean number of aphids on 60 tillers was 41.01 on treated plots versus 66.82 on control plots (P < 0.05).	[1]
Sitobion avenae (Grain aphid)	Field simulator studies	Significantly fewer alate S. avenae settled on cisjasmone-treated wheat plants over a 24-hour period.	[4]
Myzus persicae (Green peach aphid)	Settlement bioassay on various Brassica cultivars	cis-Jasmone treated plants had significantly lower aphid settlement than control plants. Across all cultivars, mean aphid settlement was 1.86 times lower on treated plants.	[9]

Impact on Aphid Performance



The effects of cis-jasmone extend beyond simple repellency, negatively impacting the life cycle and population growth of aphids that do settle on treated plants.

Aphid Species	Performance Metric	Key Findings	Reference
Macrosiphum euphorbiae (Potato aphid)	Neonate Production	Adult aphids produced fewer neonates on cis-jasmone-treated potato plants compared to untreated plants.	[2]
Neonate Survival and Weight	The survival and weight of neonates were significantly lower on cis-jasmonetreated plants.	[2]	
Mean Relative Growth Rate (MRGR)	A significant reduction in the MRGR of nymphs that fed on treated plants was observed.	[2]	
Intrinsic Rate of Population Increase (r_m)	The intrinsic rate of population increase was significantly reduced on treated plants.	[2][10]	
Sitobion avenae (Grain aphid)	Intrinsic Rate of Population Increase (r_m)	The r_m of apterae (wingless) aphids was reduced on cis- jasmone treated wheat seedlings.	[4]

Comparison with Alternative Repellents



Cis-jasmone is one of several plant-derived compounds known to repel aphids. Methyl salicylate is another well-studied example.

Compound	Target Aphid Species	Repellency Comparison	Reference
cis-Jasmone	Myzus persicae	Among several induced volatile compounds tested, methyl isothiocyanate, methyl salicylate, and cis-jasmone were the most repellent to aphids.	[9]
Methyl Salicylate	Aphis fabae, Sitobion avenae	Found to repel these aphid species and inhibit attraction to their host plants.	[1]
Methyl Isothiocyanate	Myzus persicae	Exhibited strong repellency, comparable to cisjasmone and methyl salicylate.	[9]

Experimental Protocols Four-Arm Olfactometer Bioassay

This method is used to assess the behavioral response of aphids to airborne volatiles.

- Apparatus: A four-arm olfactometer consists of a central chamber from which four arms extend. A controlled, purified airflow is passed through each arm.
- Odor Source: The test substance (e.g., cis-jasmone dissolved in a solvent) is applied to a filter paper and placed in one arm. The other three arms contain filter paper with the solvent



only, serving as controls. Alternatively, air can be passed over treated and untreated plants and into the arms of the olfactometer.

- Procedure: A single aphid is released into the central chamber. The time the aphid spends in each of the four arms and the number of entries into each arm are recorded over a set period.
- Data Analysis: Statistical tests (e.g., paired t-test or ANOVA) are used to determine if the time spent in or the number of entries into the treated arm is significantly different from the control arms. A significant preference for the control arms indicates repellency.

Plant Settlement Bioassay

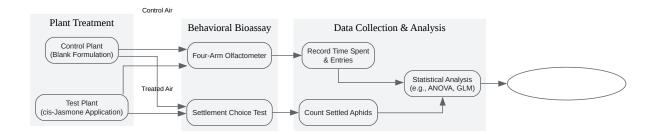
This assay evaluates the effect of a treatment on the settling and colonization behavior of aphids on a plant.

- Plant Treatment: A set of plants is treated with an aqueous emulsion of cis-jasmone, while a control group is treated with a blank formulation.
- Aphid Introduction: After a set period (e.g., 24 hours), a known number of aphids are released into an arena containing both a treated and a control plant.
- Observation: After a defined period (e.g., 24 hours), the number of aphids settled on the treated and control plants is counted.
- Data Analysis: Statistical analysis (e.g., a generalized linear model) is used to determine if there is a significant difference in the number of aphids settled on the treated versus the control plants.

Signaling Pathways and Experimental Workflows

The repellent effect of cis-jasmone is often indirect, mediated by the induction of a defensive response in the plant.



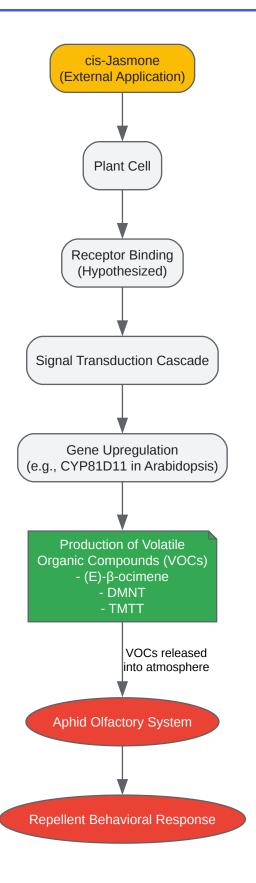


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Experimental workflow for testing aphid repellency.

When applied to a plant, cis-jasmone can trigger a signaling cascade that leads to the production of a blend of volatile organic compounds (VOCs). This response is biosynthetically related to the jasmonic acid pathway but involves distinct signaling.





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Simplified induced defense signaling pathway.



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